

# An In-depth Technical Guide to 2-Methylanthracene

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## Compound of Interest

Compound Name: 2-Methylanthracene

Cat. No.: B165393

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This technical guide provides a comprehensive overview of **2-Methylanthracene**, a polycyclic aromatic hydrocarbon. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, experimental protocols, and relevant pathways.

## Core Molecular Data

**2-Methylanthracene** is a tricyclic aromatic hydrocarbon. Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>12</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	192.26 g/mol <a href="#">[2]</a> <a href="#">[4]</a>
IUPAC Name	2-methylanthracene <a href="#">[1]</a>
CAS Number	613-12-7 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of **2-Methylanthracene** are crucial for its application in research and development. Below are representative experimental protocols.

## 1. Synthesis of **2-Methylanthracene** via Friedel-Crafts Reaction

This protocol describes a common method for synthesizing **2-Methylanthracene**.

- Reactants: Phthalic anhydride, Toluene, Aluminum chloride (anhydrous).
- Procedure:
  - A mixture of phthalic anhydride and a slight excess of toluene is prepared in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
  - The flask is cooled in an ice bath, and anhydrous aluminum chloride is added portion-wise with constant stirring.
  - After the addition is complete, the reaction mixture is slowly warmed to room temperature and then heated to reflux for 2-3 hours.
  - The mixture is then cooled and poured onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
  - The resulting solid is filtered, washed with water, and then purified by recrystallization from a suitable solvent like ethanol or acetic acid to yield 2-(4-methylbenzoyl)benzoic acid.
  - The intermediate is then cyclized by heating with a dehydrating agent such as concentrated sulfuric acid or polyphosphoric acid to produce 2-methylanthraquinone.
  - Finally, the 2-methylanthraquinone is reduced to **2-Methylanthracene** using a reducing agent like zinc dust in a high-boiling solvent.

## 2. Characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural elucidation of **2-Methylanthracene**.

- Sample Preparation: A small amount of purified **2-Methylanthracene** is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.
- $^1\text{H}$  NMR Spectroscopy:

- The spectrum will show characteristic signals for the aromatic protons in the range of 7.0-8.5 ppm.
- A singlet corresponding to the methyl group protons will appear around 2.5 ppm.
- The integration of the signals will correspond to the number of protons in each environment.

- $^{13}\text{C}$  NMR Spectroscopy:
  - The spectrum will display signals for the aromatic carbons, typically in the range of 120-140 ppm.
  - A distinct signal for the methyl carbon will be observed at a higher field (lower ppm value).

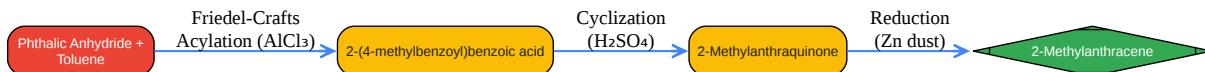
### 3. Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of **2-Methylanthracene**.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Chromatographic Conditions:
  - Column: A non-polar capillary column (e.g., DB-5ms).
  - Carrier Gas: Helium at a constant flow rate.
  - Temperature Program: An initial oven temperature of around 100°C, held for a few minutes, followed by a ramp to a final temperature of approximately 300°C.
- Mass Spectrometry:
  - The mass spectrometer is operated in electron ionization (EI) mode.
  - The mass spectrum of **2-Methylanthracene** will show a molecular ion peak ( $\text{M}^+$ ) at  $\text{m/z}$  192, corresponding to its molecular weight.
  - Characteristic fragmentation patterns can be used for further confirmation.

# Synthesis Pathway of 2-Methylanthracene

The following diagram illustrates a logical workflow for the synthesis of **2-Methylanthracene**, as detailed in the experimental protocol section.



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Caption: Synthesis workflow for **2-Methylanthracene**.

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## References

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